

NSC 107512 Technical Support Center: Stability and Long-Term Storage

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Compound of Interest

Compound Name: NSC 107512

Cat. No.: B10829455

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This technical support guide provides detailed information and answers to frequently asked questions regarding the stability and long-term storage of **NSC 107512**. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and proper handling of this compound throughout their experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **NSC 107512**?

For long-term storage of solid **NSC 107512**, it is recommended to store it at -20°C, protected from light, and under a nitrogen atmosphere.^[1] While it may be shipped at room temperature in the continental US, prolonged storage at ambient temperatures is not advised.^[1]

Q2: What are the recommended storage conditions for **NSC 107512** solutions?

Stock solutions of **NSC 107512** should be aliquoted to avoid repeated freeze-thaw cycles and stored under the following conditions^[1]:

- -80°C for up to 6 months.

- -20°C for up to 1 month.

Always protect solutions from light and store them under a nitrogen atmosphere.^[1]

Q3: Is **NSC 107512** sensitive to light?

Yes, it is recommended to protect both the solid compound and its solutions from light during storage.^[1] Exposure to light may lead to degradation of the compound.

Q4: Is **NSC 107512** hygroscopic?

While direct data on the hygroscopicity of **NSC 107512** is not explicitly available, it is noted that hygroscopic DMSO can significantly impact its solubility.^[1] This suggests that the compound may be sensitive to moisture. Therefore, it is best practice to handle the solid compound in a dry environment and use anhydrous solvents for preparing solutions.

Q5: How many times can I freeze and thaw a solution of **NSC 107512**?

To prevent inactivation of the product, it is strongly recommended to avoid repeated freeze-thaw cycles.^[1] For this reason, you should aliquot stock solutions into single-use volumes before freezing.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	1. Inappropriate solvent. 2. Use of non-anhydrous or old DMSO. 3. Precipitation or phase separation.	1. Refer to the solubility data table below for appropriate solvents. 2. Use newly opened, anhydrous DMSO for optimal solubility. ^[1] 3. Gentle heating and/or sonication can be used to aid dissolution. ^[1]
Inconsistent experimental results	1. Compound degradation due to improper storage. 2. Inactivation from repeated freeze-thaw cycles. 3. Use of freshly prepared working solutions for in vivo experiments is recommended. ^[1]	1. Ensure the compound and its solutions are stored at the recommended temperatures, protected from light, and under nitrogen. ^[1] 2. Always aliquot stock solutions to avoid multiple freeze-thaw cycles. ^[1] 3. Prepare working solutions for in vivo studies fresh on the day of use. ^[1]
Visible changes in the solid compound (e.g., color change, clumping)	1. Exposure to light or moisture. 2. Storage at an inappropriate temperature.	1. Discard the compound if any visible changes are observed, as this may indicate degradation. 2. Always store the solid compound at -20°C in a tightly sealed container, protected from light. ^[1]

Quantitative Data Summary

Storage Conditions for **NSC 107512**

Form	Temperature	Duration	Additional Conditions
Solid	-20°C	Long-term	Protect from light, store under nitrogen[1]
In Solvent	-80°C	6 months	Protect from light, store under nitrogen[1]
In Solvent	-20°C	1 month	Protect from light, store under nitrogen[1]

Solubility of **NSC 107512**

Solvent	Solubility	Notes
DMSO	≥ 170 mg/mL (524.22 mM)	Requires sonication; use of newly opened, anhydrous DMSO is critical.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 4.25 mg/mL (13.11 mM)	Clear solution.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 4.25 mg/mL (13.11 mM)	Clear solution.[1]
10% DMSO, 90% Corn Oil	≥ 4.25 mg/mL (13.11 mM)	Clear solution.[1]

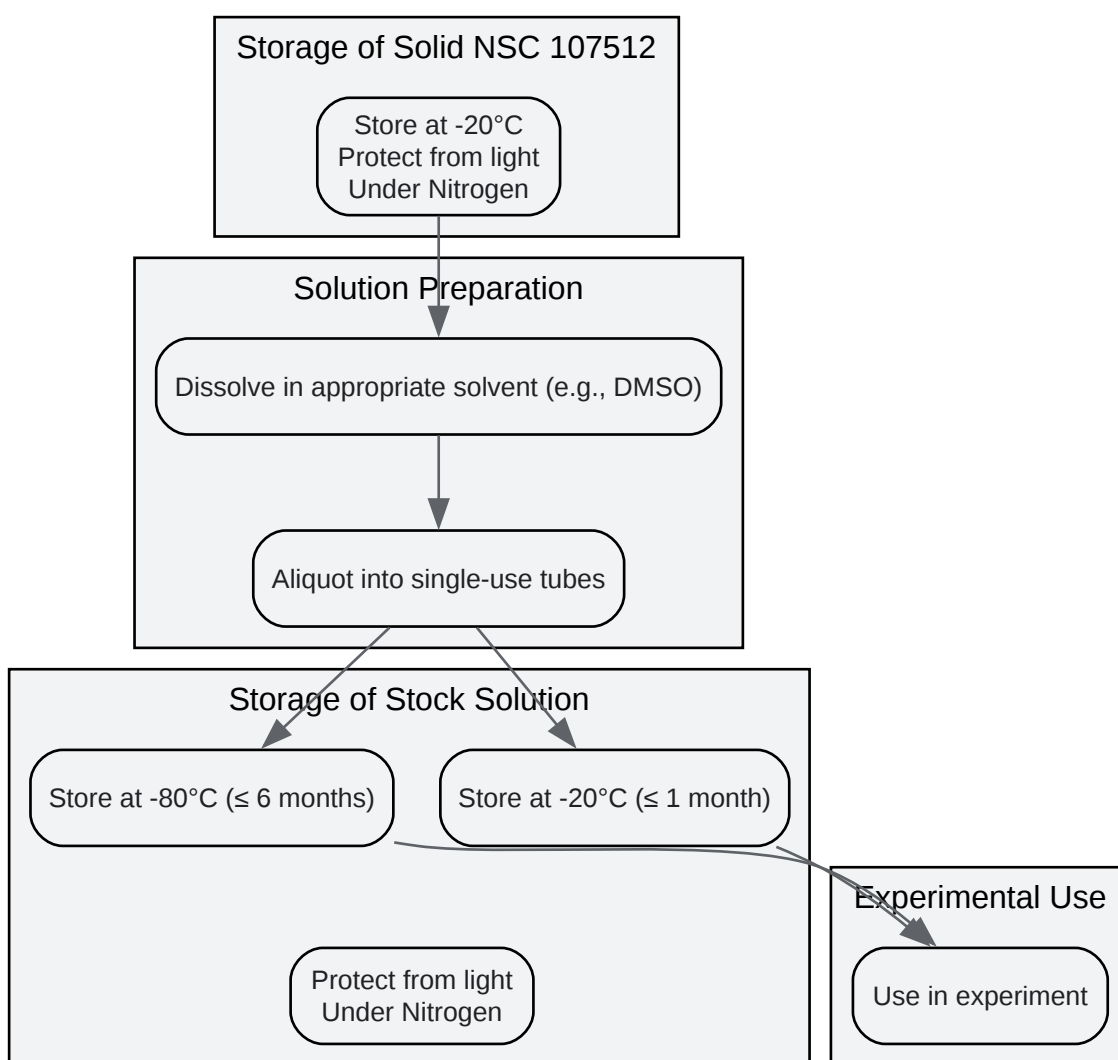
Experimental Protocols

Protocol for Preparing a Stock Solution in DMSO

- Equilibrate the vial of solid **NSC 107512** to room temperature before opening.
- Weigh the desired amount of the compound in a sterile, dry tube.

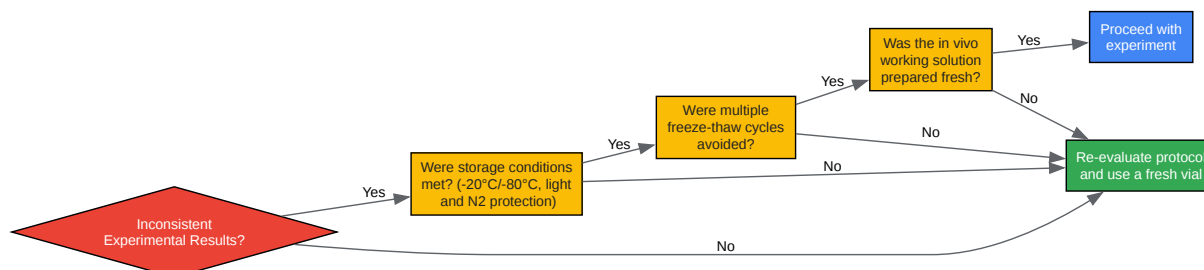
- Add the calculated volume of newly opened, anhydrous DMSO to achieve the desired concentration (e.g., for 10 mM, add the appropriate volume of DMSO).
- If necessary, use an ultrasonic bath to aid dissolution until the solution is clear.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month under a nitrogen atmosphere.^[1]

Visual Guides



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Caption: Recommended workflow for handling and storing **NSC 107512**.



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Caption: Troubleshooting inconsistent results with **NSC 107512**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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